

An In-depth Technical Review of 1,11b-Dihydro-11b-hydroxymaackiain Research

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Compound of Interest

Compound Name: *1,11b-Dihydro-11b-hydroxymaackiain*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive literature review of the research surrounding the pterocarpan **1,11b-Dihydro-11b-hydroxymaackiain**, also known as Erycibenin C. The document collates available data on its biological activity, particularly its hepatoprotective effects, and details the experimental protocols for its isolation and evaluation. This review is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Introduction

1,11b-Dihydro-11b-hydroxymaackiain is a pterocarpan, a class of isoflavonoids known for their diverse biological activities. Pterocarpanes are phytoalexins, produced by plants in response to pathogen attack, and have demonstrated a range of pharmacological properties, including antifungal, anti-inflammatory, antioxidant, and antitumor effects. **1,11b-Dihydro-11b-hydroxymaackiain** was first isolated from the stems of *Erycibe expansa*, a plant used in traditional medicine.[1] This review will focus on the scientific literature pertaining to this specific compound, with a primary emphasis on its documented hepatoprotective properties.

Chemical Structure and Properties

Chemical Name: **1,11b-Dihydro-11b-hydroxymaackiain** (Erycibenin C) CAS Number: 210537-05-6 Molecular Formula: C₁₆H₁₄O₆ Molecular Weight: 302.28 g/mol Class: Pterocarpan

The structure of **1,11b-Dihydro-11b-hydroxymaackiain** is characterized by a tetracyclic ring system, which is the core structure of all pterocarpanes. The specific stereochemistry and substitution pattern are crucial for its biological activity. Spectroscopic data, including ¹H and ¹³C NMR, have been used to elucidate its structure.

Biological Activity: Hepatoprotective Effects

The primary biological activity reported for **1,11b-Dihydro-11b-hydroxymaackiain** is its hepatoprotective effect. Research has shown that the methanolic extract of *Erycibe expansa* stems, from which this compound was isolated, exhibits a protective effect against D-galactosamine-induced cytotoxicity in primary cultured mouse hepatocytes.^[1]

While the ethyl acetate-soluble fraction of the methanolic extract, containing **1,11b-Dihydro-11b-hydroxymaackiain**, was identified as the most active fraction, a specific IC₅₀ value for this compound was not reported in the seminal study by Matsuda et al. (2004). However, the study did report the hepatoprotective activities of other isoflavones isolated from the same plant, providing context for the potential potency of compounds from this source.

Quantitative Data

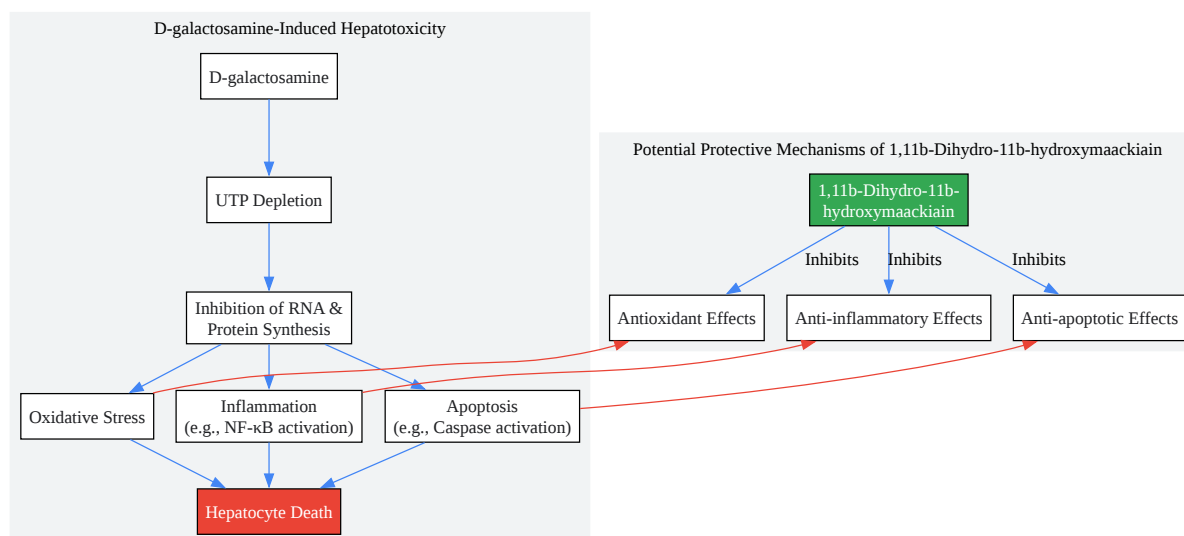
The following table summarizes the available quantitative data for the hepatoprotective activity of compounds isolated from *Erycibe expansa* against D-galactosamine-induced cytotoxicity in primary cultured mouse hepatocytes, as reported by Matsuda et al. (2004).^[1]

| Compound | Type | IC50 (µM) |
|---|------------------|----------------------|
| Erycibenin A | Prenylisoflavone | 79 |
| Genistein | Isoflavone | 29 |
| Orobol | Isoflavone | 36 |
| 5,7,4'-Trihydroxy-3'-methoxyisoflavone | Isoflavone | 55 |
| 1,11b-Dihydro-11b-hydroxymaackiain (Erycibenin C) | Pterocarpan | Not Reported |
| EtOAc-soluble fraction | Fraction | Most Potent Fraction |

Experimental Protocols

Isolation of 1,11b-Dihydro-11b-hydroxymaackiain (Erycibenin C)

The following protocol for the isolation of **1,11b-Dihydro-11b-hydroxymaackiain** from the stems of *Erycibe expansa* is based on the methodology described by Matsuda et al. (2004).[\[1\]](#)



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References

- 1. Thieme E-Journals - Planta Medica / Abstract [thieme-connect.com]

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